

Gageotetrin C: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gageotetrin C*

Cat. No.: *B12379573*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gageotetrin C is a linear lipopeptide isolated from the marine bacterium *Bacillus subtilis*. It has garnered interest within the scientific community due to its notable antimicrobial and antifungal activities, coupled with low cytotoxicity against human cell lines. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Gageotetrin C**, detailed experimental protocols for its study, and an examination of its proposed mechanism of action.

Physicochemical Properties

Gageotetrin C is a complex molecule comprising a tetrapeptide moiety linked to a novel fatty acid. Its fundamental properties have been characterized through various analytical techniques.

Tabulated Physical and Chemical Data

The following table summarizes the key quantitative data available for **Gageotetrin C**.

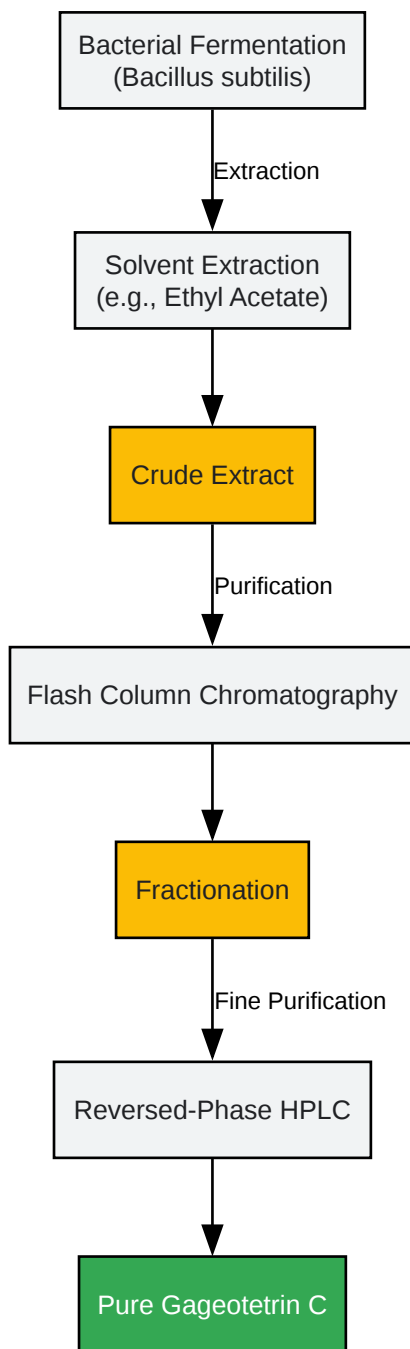
Property	Value	Source
Molecular Formula	C37H68N4O9	PubChem CID: 102225145
Molecular Weight	713.0 g/mol	PubChem CID: 102225145
Monoisotopic Mass	712.49862976 Da	PubChem CID: 102225145
IUPAC Name	(2S)-2-[[[(2S)-2-[[[(2S)-2-[[[(2S)-4-carboxy-2-[[[(3R)-3-hydroxy-8,10-dimethyldodecanoyl]amino]butanoyl]amino]-4-methylpentanoyl]amino]-4-methylpentanoyl]amino]-4-methylpentanoic acid	PubChem CID: 102225145
Appearance	Amorphous solid (inferred from related compounds)	[1]
Melting Point	Not available	
Solubility	Not available	
HR-ESIMS ([M+H] ⁺)	m/z 713.5078	[2]

Experimental Protocols

Detailed experimental methodologies for the isolation, structural elucidation, and bioactivity assessment of **Gageotetrin C** have been established, primarily based on the protocols developed for closely related lipopeptides produced by *Bacillus subtilis*.[\[1\]](#)

Isolation and Purification of Gageotetrin C

The following workflow outlines the general procedure for obtaining pure **Gageotetrin C** from *Bacillus subtilis* culture.



[Click to download full resolution via product page](#)

Caption: Isolation and Purification Workflow for **Gageotetrin C**.

Methodology:

- **Fermentation:** The *Bacillus subtilis* strain is cultured in a suitable broth medium under optimized conditions of salinity, pH, and temperature to maximize the production of secondary metabolites.[\[1\]](#)
- **Extraction:** The fermentation broth is subjected to solvent extraction, typically with ethyl acetate, to isolate the lipopeptides from the aqueous medium.[\[1\]](#)
- **Purification:** The crude extract is then purified using a combination of chromatographic techniques. Flash column chromatography is often employed for initial fractionation, followed by reversed-phase high-performance liquid chromatography (HPLC) to achieve high purity of **Gageotetrin C**.[\[1\]](#)

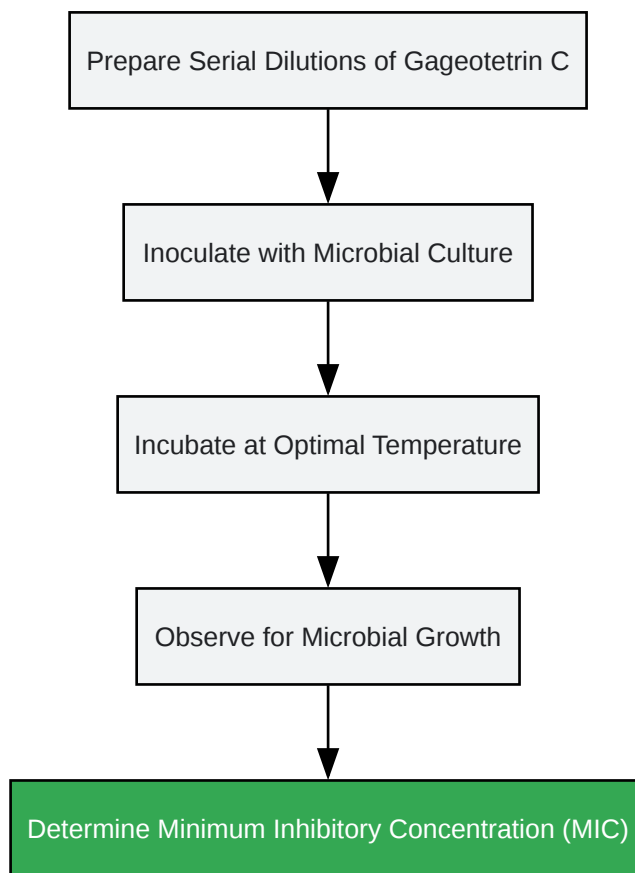
Structural Elucidation

The chemical structure of **Gageotetrin C** was determined using a combination of spectroscopic methods.

- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESIMS) is used to determine the exact molecular weight and molecular formula of the compound.[\[2\]](#)
- **NMR Spectroscopy:** 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) nuclear magnetic resonance spectroscopy are employed to elucidate the planar structure, including the amino acid sequence and the fatty acid chain.
- **Chiral Analysis:** The absolute stereochemistry of the amino acid residues is typically determined by acid hydrolysis followed by derivatization with a chiral reagent (e.g., Marfey's reagent) and subsequent chromatographic analysis.[\[1\]](#)

Antimicrobial Activity Assay

The antimicrobial potency of **Gageotetrin C** is commonly evaluated using a standard broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).



[Click to download full resolution via product page](#)

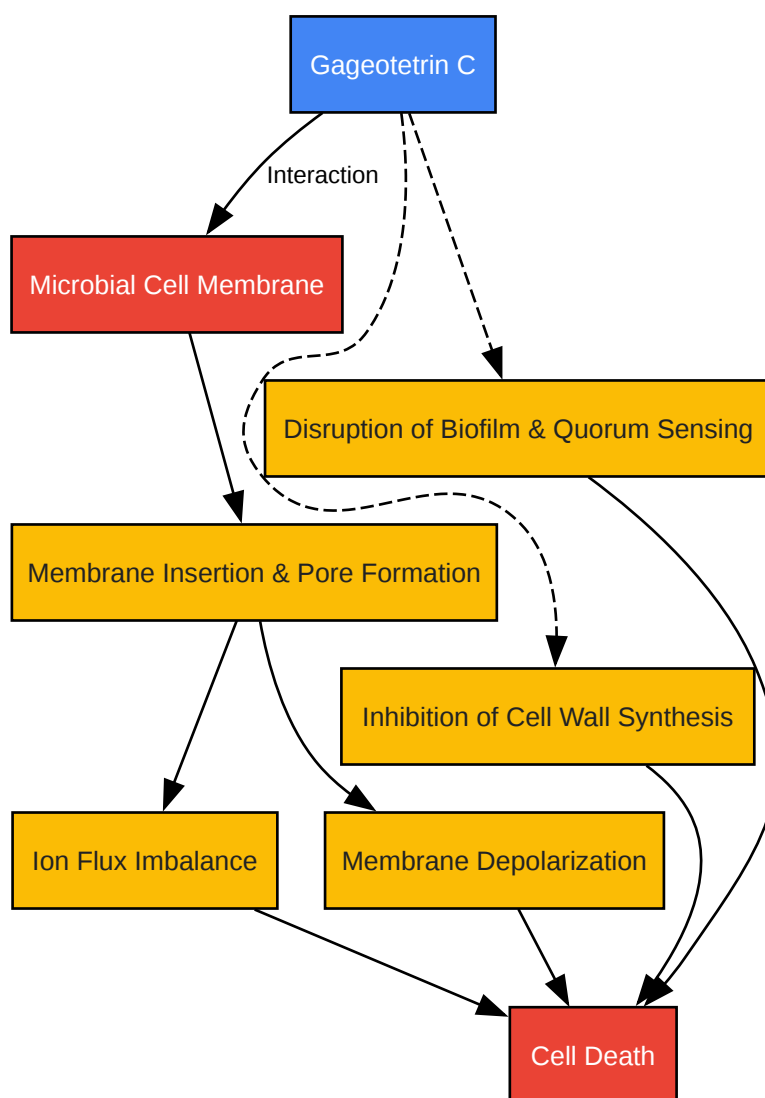
Caption: Workflow for Determining Minimum Inhibitory Concentration (MIC).

Methodology:

- A two-fold serial dilution of **Gageotetrin C** is prepared in a 96-well microtiter plate.
- Each well is inoculated with a standardized suspension of the target bacterium or fungus.
- The plates are incubated under conditions suitable for the growth of the microorganism.
- The MIC is determined as the lowest concentration of **Gageotetrin C** that completely inhibits visible microbial growth.

Mechanism of Action

The precise signaling pathways involved in the antimicrobial action of **Gageotetrin C** have not been fully elucidated. However, based on studies of other linear lipopeptides from *Bacillus subtilis*, a general mechanism of action has been proposed. The primary target is believed to be the microbial cell membrane.[3][4]



[Click to download full resolution via product page](#)

Caption: Proposed Antimicrobial Mechanism of Action for **Gageotetrin C**.

The antimicrobial activity of linear lipopeptides like **Gageotetrin C** is thought to be a multi-step process:

- **Electrostatic Interaction:** The lipopeptide initially interacts with the microbial cell membrane.
- **Membrane Perturbation:** The fatty acid portion of the molecule inserts into the hydrophobic core of the cell membrane, leading to the formation of pores or channels.[3] This disrupts the integrity of the membrane.
- **Ion Leakage:** The formation of pores leads to an uncontrolled flux of ions across the membrane, causing depolarization and disrupting essential cellular processes.
- **Cell Death:** The loss of membrane potential and essential ions ultimately results in cell death.

In addition to direct membrane disruption, other mechanisms that may contribute to the antimicrobial effects of *Bacillus* lipopeptides include the inhibition of cell wall synthesis and the disruption of quorum sensing and biofilm formation.[3][5]

Biological Activity

Gageotetrin C exhibits potent antimicrobial activity against a range of bacteria and fungi, with reported MIC values in the range of 0.01–0.06 μM . [6][7] Notably, it has been shown to have no significant cytotoxicity against human cancer cell lines, with a GI50 value greater than 30 $\mu\text{g/ml}$. [6][7] This favorable therapeutic window highlights its potential as a lead compound for the development of new anti-infective agents.

Conclusion

Gageotetrin C is a promising antimicrobial lipopeptide with well-defined chemical properties and a proposed mechanism of action centered on microbial membrane disruption. The detailed experimental protocols for its study, along with its potent and selective bioactivity, make it an important subject for further research in the fields of natural product chemistry, microbiology, and drug development. Future investigations are warranted to fully elucidate its specific molecular targets and to explore its therapeutic potential in preclinical and clinical settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Discovering the Next-Generation Plant Protection Products: A Proof-of-Concept via the Isolation and Bioactivity Assessment of the Olive Tree Endophyte *Bacillus* sp. PTA13 Lipopeptides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antimicrobial activity of linear lipopeptides derived from BP100 towards plant pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. biorxiv.org [biorxiv.org]
- 6. Gageotetrins A-C, noncytotoxic antimicrobial linear lipopeptides from a marine bacterium *Bacillus subtilis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Gageotettrin C: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379573#physical-and-chemical-properties-of-gageotettrin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com